

Preclinical Profile of Indimitecan (LMP776)

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Compound Focus: Indimitecan

CAS No.: 915360-05-3

Cat. No.: S548624

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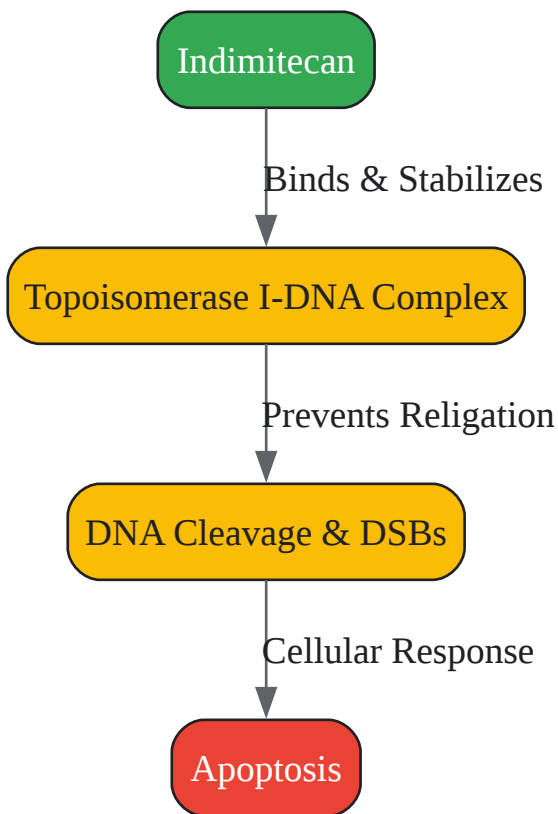
Aspect	Details
Molecular Target	Topoisomerase I (Top1) poison [1] [2]
CAS Number	915360-05-3 [3]
Molecular Formula	C ₂₅ H ₂₁ N ₃ O ₆ [3]
Molecular Weight	459.45 g/mol [3]
Mechanism of Action	Inhibits Topoisomerase I, inducing DNA cleavage and preventing DNA religation, leading to DNA damage and cancer cell death [3] [2]
In Vitro Potency (GI ₅₀)	Mean-graph midpoint (MGM) for growth inhibition: 0.079 ± 0.023 μM across NCI60 cancer cell line panel [3]
Metabolite Identification	Two major hydroxylated metabolites identified using human liver microsomes [2]

Experimental Insights & Protocols

While full experimental protocols are not detailed in the available sources, here are the key methodological insights from the research:

- **In Vitro Antiproliferative Assay:** The potency of **Indimitecan** was evaluated in the **NCI60 human cancer cell line screen**, which includes lines from leukemia, melanoma, and cancers of the lung, colon, brain, ovary, breast, prostate, and kidney. The **GI₅₀** (concentration for 50% growth inhibition) values were determined, showing high potency in the nanomolar range [3].
- **Metabolite Identification Workflow:**
 - **Incubation:** **Indimitecan** was incubated with **human liver microsomes**.
 - **Analysis:** Metabolites were identified using **HPLC and mass spectrometry**.
 - **Synthesis & Validation:** The proposed hydroxylated metabolites were synthesized, and their identity was confirmed by matching HPLC retention times and mass fragmentation patterns with the microsomal products [2].
 - **Activity Testing:** These synthesized metabolites were also tested for their Top1 poisoning activity and antiproliferative effects in cancer cell cultures [2].

The mechanism of **Indimitecan** as a Topoisomerase I inhibitor can be visualized as follows:



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References

1. LMP776 (Indimitecan) - Purdue Institute for Drug Discovery [purdue.edu]
2. Identification, Synthesis, and Biological Evaluation ... - PubMed [pubmed.ncbi.nlm.nih.gov]
3. | Topoisomerase | TargetMol IndiMitecan [targetmol.com]

To cite this document: Smolecule. [Preclinical Profile of Indimitecan (LMP776)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548624#indimitecan-preclinical-studies>]

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